

# Technical Guide: Derrisisoflavone K Standard for Research Applications

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## Compound of Interest

Compound Name: *Derrisisoflavone K*

Cat. No.: *B13428063*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, technical specifications, and experimental applications of the **Derrisisoflavone K** analytical standard. This document is intended to serve as a comprehensive resource for researchers utilizing this compound in their studies.

## Introduction to Derrisisoflavone K

**Derrisisoflavone K** is a prenylated isoflavonoid that was first isolated from the twigs and leaves of *Derris robusta*.<sup>[1]</sup> Its chemical structure and biological activities are of interest to researchers in natural product chemistry, pharmacology, and drug discovery. As with any scientific investigation, the use of a well-characterized, high-purity analytical standard is crucial for obtaining accurate and reproducible results. This guide outlines the current commercial sources for **Derrisisoflavone K** standards and provides key experimental protocols for its use.

## Commercial Availability and Supplier Information

The availability of a certified reference standard is critical for the quantitative analysis and biological evaluation of **Derrisisoflavone K**. Several specialized chemical suppliers offer this compound. The following table summarizes the available information for these suppliers. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed product specifications.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number	Contact Information
ChemFaces	SLN10040[2] [3]	≥98%[2]	Contact supplier	2172624-68-7[2]	--INVALID-LINK--[2]
Vegpharm	Not specified	Contact supplier	On request[4]	2172624-68-7[4]	--INVALID-LINK--[4]
BioBioPha Co., Ltd.	Not specified	Contact supplier	Contact supplier	Not specified	--INVALID-LINK--[5]

Note: BioBioPha Co., Ltd. was involved in the initial isolation and characterization of **Derrisisoflavone K** and is a potential source for the compound, though a specific catalog entry for a reference standard was not found.[1][5]

## Physicochemical Properties

- Molecular Formula: C<sub>22</sub>H<sub>22</sub>O<sub>6</sub>[1][2]
- Molecular Weight: 382.41 g/mol [2]
- Appearance: White amorphous powder[1]
- UV (MeOH) λ<sub>max</sub>: 214 nm, 268 nm, 336 nm (sh)[1]

## Experimental Protocols

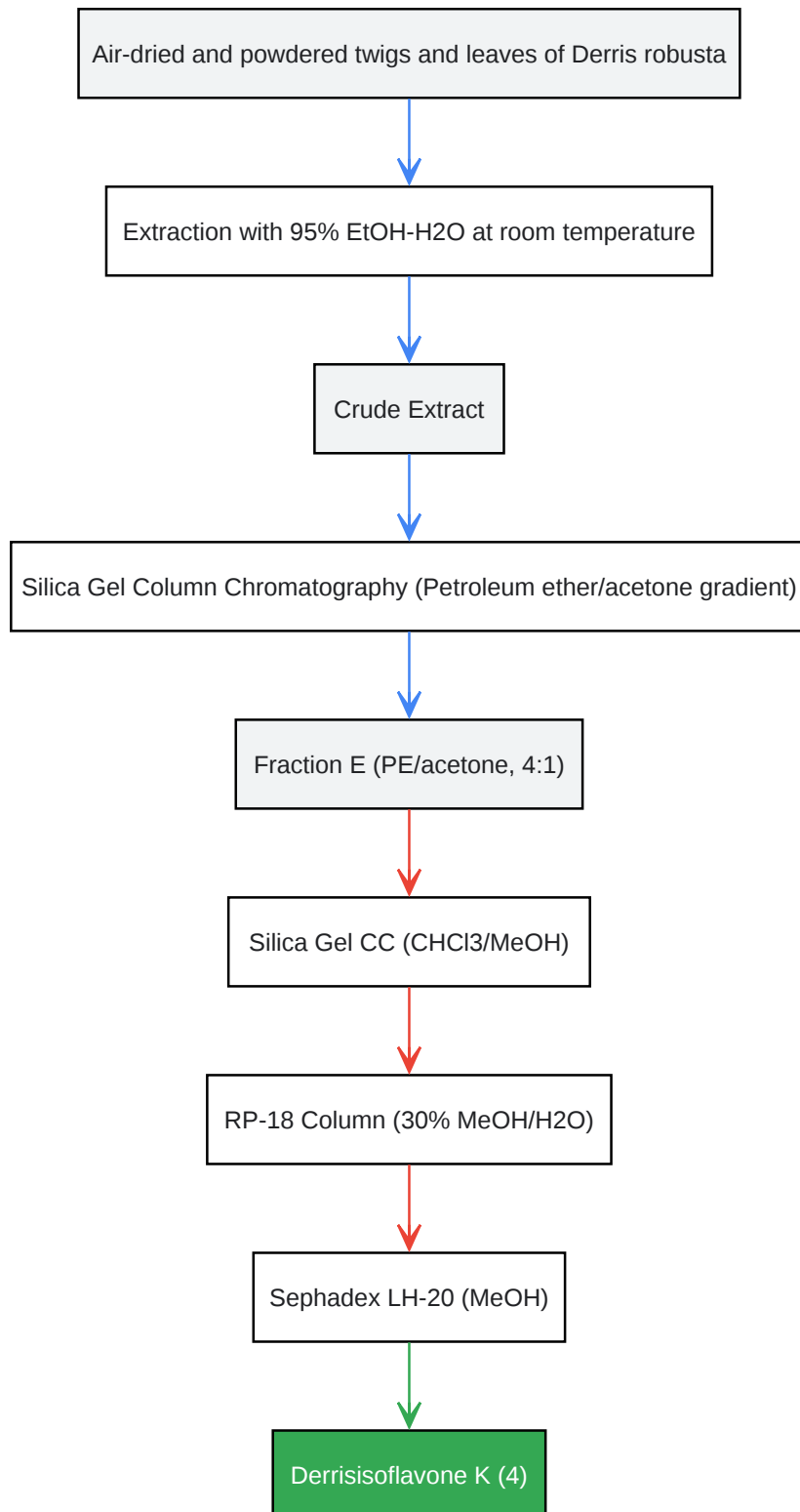
The following protocols are based on methodologies reported in the scientific literature for the isolation and analysis of **Derrisisoflavone K** and related isoflavonoids.

### Extraction and Isolation of Derrisisoflavone K from *Derris robusta*

This protocol describes the original method used to isolate **Derrisisoflavone K**. [1] It is provided as a reference for understanding the compound's natural source and purification process.

## Workflow for Extraction and Isolation

## Extraction and Isolation Workflow of Derrisoflavone K

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Caption: Workflow for the extraction and isolation of **Derrisisoflavone K**.

#### Methodology:

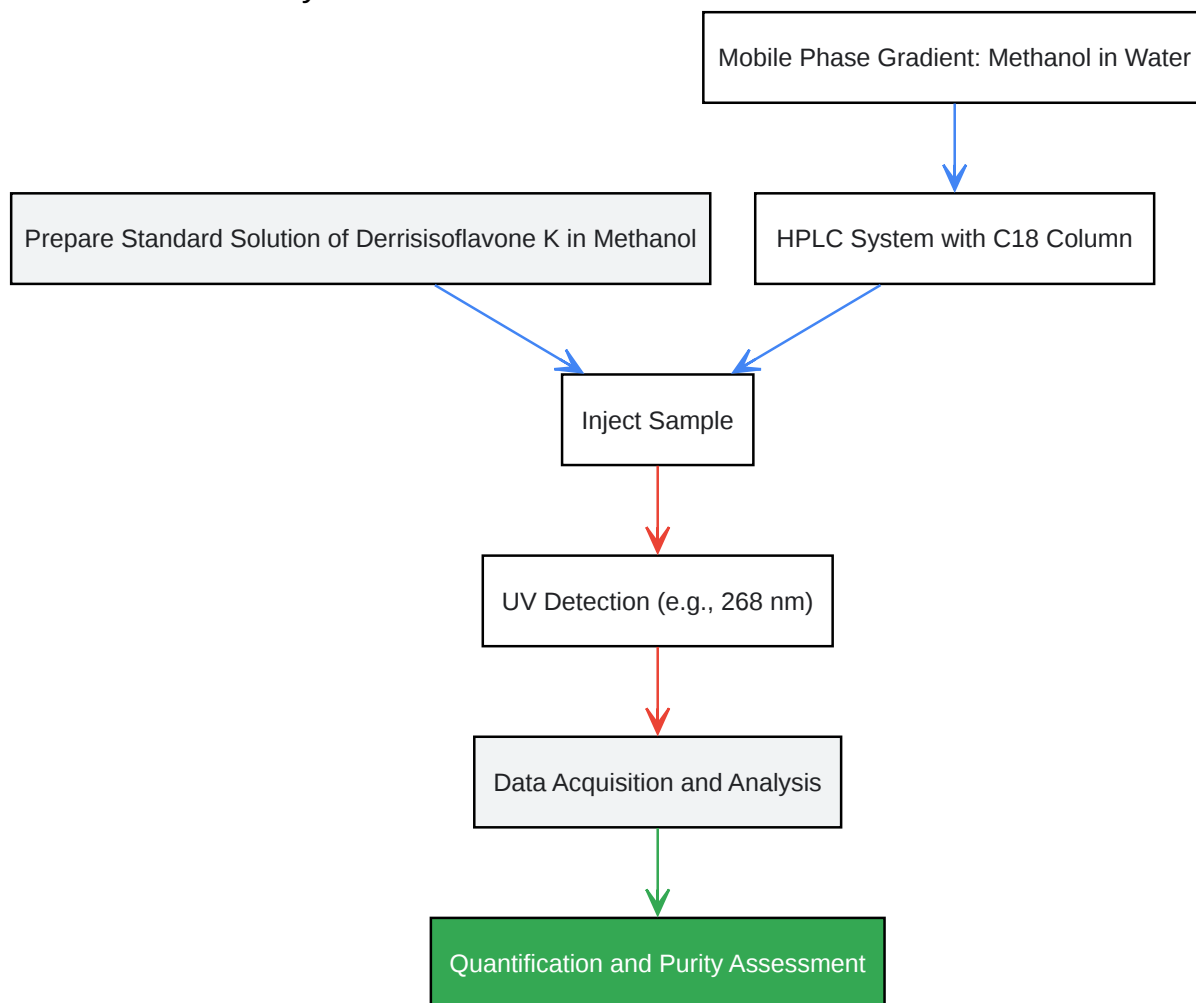
- Extraction: The air-dried and powdered twigs and leaves of *D. robusta* are extracted with 95% ethanol in water at room temperature. The combined filtrates are then concentrated under reduced pressure to yield a crude extract.<sup>[1]</sup>
- Initial Fractionation: The crude extract is subjected to silica gel column chromatography using a petroleum ether-acetone gradient to yield several fractions.<sup>[1]</sup>
- Purification of Fraction E: The fraction eluted with a 4:1 petroleum ether/acetone mixture is further purified through a series of chromatographic steps.<sup>[1]</sup>
  - Silica gel column chromatography with a chloroform/methanol gradient.<sup>[1]</sup>
  - Reversed-phase C18 column chromatography using 30% methanol in water as the mobile phase.<sup>[1]</sup>
  - Size-exclusion chromatography on a Sephadex LH-20 column with methanol as the eluent to yield pure **Derrisisoflavone K**.<sup>[1]</sup>

## Analytical High-Performance Liquid Chromatography (HPLC)

The following HPLC method is adapted from a study on the analysis of isoflavonoids from *Derris* species and can be used for the quality control and quantification of a **Derrisisoflavone K** standard.<sup>[1][6]</sup>

#### Analytical HPLC Workflow

## Analytical HPLC Workflow for Derrisoflavone K



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Caption: A general workflow for the analytical HPLC of **Derrisoflavone K**.

#### Methodology:

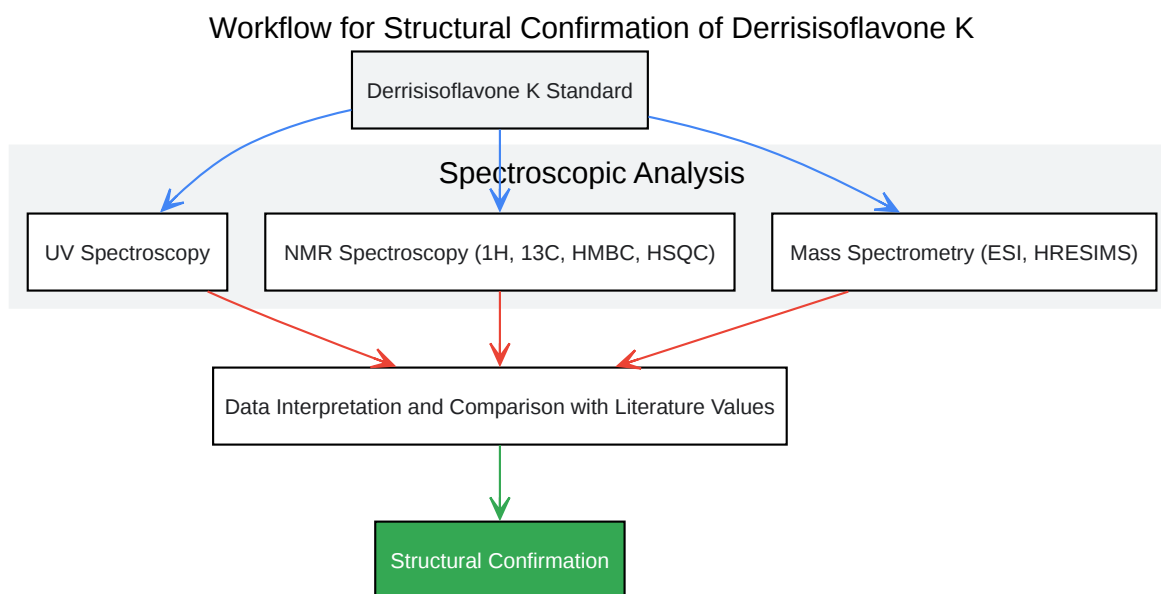
- **Chromatographic System:** An HPLC system equipped with a C18 reversed-phase column (e.g., 5  $\mu$ m particle size, 4.6 x 150 mm) is recommended.[1]
- **Mobile Phase:** A gradient elution using methanol and water is effective. A suggested gradient is 20% to 100% methanol in water over 8 minutes, followed by 100% methanol.[1]
- **Flow Rate:** A flow rate of 1.0 mL/min is typically used.[1]

- Detection: UV detection at one of the compound's absorption maxima, such as 268 nm, is suitable.[1]
- Standard Preparation: Prepare a stock solution of the **Derrisoflavone K** standard in a suitable solvent like methanol. Further dilutions can be made to generate a calibration curve for quantitative analysis.

## Structural Elucidation Techniques

The identity and purity of the **Derrisoflavone K** standard can be confirmed using a combination of spectroscopic methods as described in the original characterization of the compound.[1]

### Workflow for Structural Confirmation



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Caption: A logical workflow for the structural confirmation of **Derrisoflavone K**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are fundamental for confirming the chemical structure. 2D NMR techniques such as HMBC (Heteronuclear

Multiple Bond Correlation) and HSQC (Heteronuclear Single Quantum Coherence) can be used to assign all proton and carbon signals unequivocally.[1]

- Mass Spectrometry (MS): Electrospray Ionization (ESI) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) are used to determine the molecular weight and elemental composition.[1]
- Ultraviolet (UV) Spectroscopy: The UV absorption spectrum in a solvent like methanol can provide information about the chromophoric system of the isoflavonoid.[1]

## Conclusion

This technical guide provides a starting point for researchers working with the **Derrisisoflavone K** standard. The information on commercial suppliers, physicochemical properties, and detailed experimental protocols is intended to facilitate the procurement and effective use of this important research compound. For any specific applications, further optimization of the described methods may be necessary. It is always recommended to consult the supplier's Certificate of Analysis for detailed information on the purity and characterization of the specific lot of the standard being used.

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## References

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